

# A Comprehensive Technical Guide to 1,8-Octanediol for Research and Development

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## Compound of Interest

Compound Name: 1,8-Octanediol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,8-Octanediol**, a versatile linear diol utilized in a wide array of research and development applications. This document outlines its fundamental chemical properties, CAS registry number, and molecular weight, and delves into its application in polymer synthesis and biocompatibility studies. Detailed experimental protocols and workflow visualizations are provided to support practical laboratory applications.

## Core Properties of 1,8-Octanediol

**1,8-Octanediol**, also known as octamethylene glycol, is a straight-chain aliphatic diol with the chemical formula  $\text{HO}(\text{CH}_2)_8\text{OH}$ .<sup>[1]</sup> It presents as a white solid at room temperature and is soluble in water and methanol.<sup>[2]</sup> Its bifunctional nature, with hydroxyl groups at both ends of an eight-carbon chain, makes it a valuable monomer in the synthesis of various polymers, including polyesters and polyurethanes.<sup>[1][3]</sup>

Property	Value	Source
CAS Number	629-41-4	[4]
Molecular Weight	146.23 g/mol	
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O <sub>2</sub>	
Melting Point	57-61 °C	
Boiling Point	172 °C at 20 mmHg	
Solubility	Soluble in water and methanol	

## Applications in Research and Drug Development

**1,8-Octanediol** is a key building block in the synthesis of biodegradable and biocompatible polymers for biomedical applications. Its use in creating elastomers for soft tissue regeneration and drug delivery systems is an active area of research. Furthermore, it is utilized in cosmetic formulations as a humectant and emollient and serves as a precursor in the manufacture of pharmaceuticals.

## Experimental Protocols

### Synthesis of Poly(1,8-octanediol-co-citrate) (POC) Elastomer

Poly(1,8-octanediol-co-citrate) is a biodegradable elastomer with significant potential in tissue engineering. The following protocol is a generalized procedure based on polycondensation reactions described in the literature.

Materials:

- **1,8-Octanediol**
- Citric acid
- Nitrogen gas supply
- Round-bottom flask

- Heating mantle with magnetic stirrer
- Vacuum oven

Procedure:

- An equimolar amount of **1,8-octanediol** and citric acid is added to a round-bottom flask.
- The flask is heated to 160°C under a nitrogen atmosphere to melt and dissolve the citric acid.
- **1,8-Octanediol** is then added to the molten citric acid, and the mixture is stirred to ensure homogeneity.
- The polycondensation reaction is allowed to proceed at a specified temperature (e.g., 140-160°C) for a defined period to form a prepolymer.
- The resulting prepolymer is then cast into a mold and post-polymerized in a vacuum oven at a lower temperature (e.g., 60-80°C) for an extended period (e.g., 24-48 hours) to achieve the desired cross-linking and elastomeric properties.

## Hydrogenation of Diethyl Suberate to 1,8-Octanediol

A common laboratory-scale synthesis of **1,8-Octanediol** involves the hydrogenation of esters of suberic acid.

Materials:

- Diethyl suberate
- Copper-chromium oxide catalyst
- High-pressure stainless-steel autoclave
- Hydrogen gas supply
- Solvent (e.g., n-hexane)

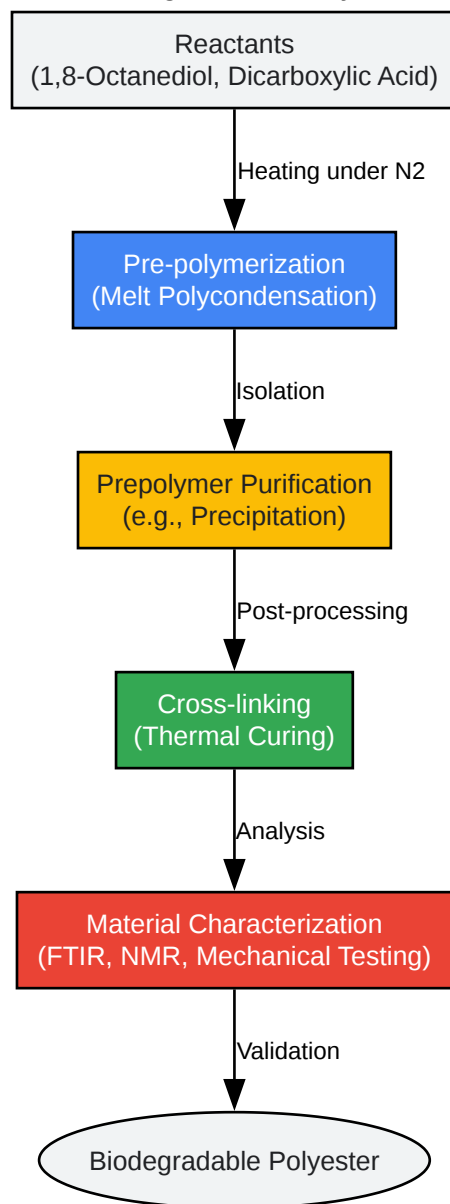
Procedure:

- The diethyl suberate, copper-chromium oxide catalyst, and solvent are loaded into a high-pressure autoclave.
- The autoclave is sealed and purged with nitrogen gas to remove air.
- The vessel is then pressurized with hydrogen gas to the desired reaction pressure (e.g., 2 MPa).
- The mixture is heated to the reaction temperature and stirred vigorously.
- The reaction is monitored for hydrogen uptake. Upon completion, the autoclave is cooled, and the pressure is released.
- The catalyst is removed by filtration, and the **1,8-Octanediol** is isolated from the solvent, typically through distillation or recrystallization.

## Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis of a biodegradable polyester using **1,8-Octanediol** as a monomer.

## Workflow for Biodegradable Polyester Synthesis



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Caption: A schematic workflow for the synthesis and characterization of a biodegradable polyester.

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## References

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